6-Nitrobenz(a)pyrene: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*6-Nitrobenz(a)pyrene*
CAS No.:	*63041-90-7*
Cat. No.:	*B1215403*

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An In-depth Examination of the Physicochemical Properties, Synthesis, Metabolism, and Toxicological Profile of a Noteworthy Nitro-Polycyclic Aromatic Hydrocarbon

Foreword

Welcome to this comprehensive technical guide on **6-Nitrobenz(a)pyrene** (6-NBaP). As a compound of significant interest in environmental science and toxicology, 6-NBaP presents a unique profile as a nitro-polycyclic aromatic hydrocarbon (nitro-PAH). This guide is designed for researchers, scientists, and professionals in drug development, offering a detailed exploration of its core characteristics. Our focus will be on providing not just data, but also the scientific context and experimental causality that are crucial for informed research and development.

Section 1: Core Chemical Identity and Properties

6-Nitrobenz(a)pyrene is a nitro-derivative of the well-known polycyclic aromatic hydrocarbon, benzo(a)pyrene. The introduction of a nitro group to the benzo(a)pyrene core significantly influences its chemical reactivity, metabolic fate, and biological activity.

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Key Identifiers and Molecular Characteristics

A foundational aspect of working with any chemical compound is the precise knowledge of its identifiers and fundamental properties. This information is critical for database searches, regulatory compliance, and experimental design.

Property	Value	Source(s)
CAS Number	63041-90-7	[NIST, PubChem]
Molecular Formula	$C_{20}H_{11}NO_2$	[NIST, PubChem]
Molecular Weight	297.31 g/mol	[NIST, PubChem]
Appearance	Pale yellow crystals	[ICSC 0104]
Solubility	Poor in water	[ICSC 0104]

Physicochemical Data

The physicochemical properties of 6-NBaP are pivotal in understanding its environmental transport, bioavailability, and interaction with biological systems. While exhaustive experimental data for some parameters are limited, computational models and data for the parent compound, benzo(a)pyrene, provide valuable insights.

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Parameter	Value/Description	Significance in Research
Melting Point	178.1°C (for Benzo(a)pyrene)	Influences purification methods and physical state under experimental conditions.
Boiling Point	496°C (for Benzo(a)pyrene)	Relevant for high-temperature analytical techniques like gas chromatography.
LogP (Octanol/Water Partition Coefficient)	High (estimated)	Indicates a high potential for bioaccumulation in lipid-rich tissues.
Vapor Pressure	Low	Suggests it is primarily found in the particulate phase in the atmosphere.

Section 2: Synthesis and Environmental Formation

Understanding the origins of **6-Nitrobenz(a)pyrene**, both in the laboratory and the environment, is crucial for assessing its sources of exposure and for obtaining the compound for research purposes.

Laboratory Synthesis

The controlled synthesis of 6-NBaP is essential for toxicological studies and for the preparation of analytical standards. The primary methods involve the nitration of benzo(a)pyrene or its hydrogenated precursors.

A common synthetic approach involves the nitration of 7,8,9,10-tetrahydrobenzo(a)pyrene followed by dehydrogenation. This method provides a degree of regiochemical control.[1]

Experimental Protocol: Synthesis of **6-Nitrobenz(a)pyrene**

- Nitration of 7,8,9,10-Tetrahydrobenzo(a)pyrene:
  - Dissolve 7,8,9,10-tetrahydrobenzo(a)pyrene in a suitable solvent system, such as acetic anhydride.

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- Add a nitrating agent, for example, sodium nitrate in trifluoroacetic acid, at a controlled temperature (e.g., ambient temperature).[1]
- Allow the reaction to proceed for a specified time, monitoring the formation of the nitro-intermediate by thin-layer chromatography (TLC).
- Quench the reaction and perform an aqueous workup to isolate the crude product mixture containing nitro-7,8,9,10-tetrahydrobenzo(a)pyrenes.

- Chromatographic Separation:
  - Separate the isomers of nitro-7,8,9,10-tetrahydrobenzo(a)pyrene using column chromatography on silica gel with an appropriate eluent system.
- Dehydrogenation:
  - Treat the isolated 6-nitro-7,8,9,10-tetrahydrobenzo(a)pyrene with a dehydrogenating agent, such as 2,3-dichloro-5,6-dicyano-1,4-benzoquinone (DDQ), in a suitable solvent.[1]
  - Monitor the reaction for the formation of **6-Nitrobenz(a)pyrene**.
  - Purify the final product by recrystallization or further chromatography to obtain high-purity 6-NBaP.

Environmental Formation

6-Nitrobenz(a)pyrene is not produced commercially for purposes other than laboratory research.[1] Its presence in the environment is a result of atmospheric reactions. It can be formed when benzo(a)pyrene, a product of incomplete combustion of organic materials, reacts with nitrogen oxides and nitric acid in the atmosphere.[1] This makes it a relevant environmental pollutant, particularly in areas with high levels of particulate emissions from sources like diesel and gasoline engines, and aluminum smelters.[1]

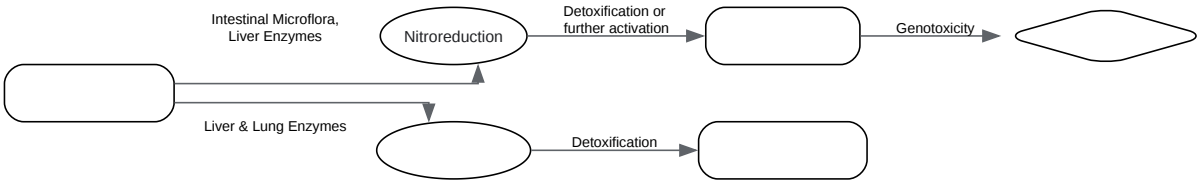
Section 3: Metabolic Pathways and Activation

The biological effects of **6-Nitrobenz(a)pyrene** are intrinsically linked to its metabolic fate within an organism. Metabolism can lead to detoxification and excretion, or conversely, to the formation of reactive intermediates that can interact with cellular macromolecules.

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Overview of Metabolic Transformation

The metabolism of 6-NBaP is complex, involving both nitroreduction and ring oxidation pathways. These transformations are primarily carried out by enzymes in the liver and lungs, as well as by the intestinal microflora.[2][3][4]



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Caption: Metabolic pathways of **6-Nitrobenz(a)pyrene**.

Key Metabolic Reactions

- Nitroreduction: The nitro group of 6-NBaP can be reduced to a nitroso intermediate and further to an amino group, forming 6-aminobenzo(a)pyrene. This process is significantly carried out by the anaerobic intestinal microflora.[4] The extent of nitroreduction can vary between different nitro-PAH isomers.[4]

- Ring Oxidation: Cytochrome P450 enzymes in the liver and lungs can hydroxylate the aromatic rings of 6-NBaP, leading to the formation of various phenolic metabolites.[2][3]

- Denitration: Interestingly, mammalian metabolism can also lead to the denitration of 6-NBaP, resulting in the formation of benzo(a)pyrene and 6-hydroxybenzo(a)pyrene.[3]

The balance between these pathways is critical in determining the ultimate toxicological outcome. The formation of reactive intermediates, particularly from the nitroreduction pathway, is believed to be a key step in its mutagenic activity, leading to the formation of DNA adducts.[1]

Section 4: Toxicological Profile and Safety Considerations

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The toxicological properties of **6-Nitrobenz(a)pyrene** are of primary concern due to its genotoxic and potential carcinogenic effects.

Genotoxicity and Mutagenicity

6-Nitrobenz(a)pyrene is suspected of causing genetic defects.[1] It has been shown to be mutagenic in bacterial assays, and this mutagenicity is enhanced in the presence of a mammalian metabolic activation system (S9 fraction).[3] The compound can induce mutations in cultured animal cells and cause DNA adduct formation in bacteria and animals.[1]

Carcinogenicity

The International Agency for Research on Cancer (IARC) has evaluated **6-Nitrobenz(a)pyrene** and classified it as "not classifiable as to its carcinogenicity to humans (Group 3)".[1] This classification is based on limited evidence for carcinogenicity in experimental animals and a lack of data from human studies.[1] In some animal studies, an increased incidence of liver-cell tumors was observed in male mice after intraperitoneal injection.[1]

Safety and Handling

Given its hazardous properties, strict safety protocols must be followed when handling **6-Nitrobenz(a)pyrene**.

Protocol: Safe Handling of **6-Nitrobenz(a)pyrene**

- Engineering Controls:
  - Work in a well-ventilated chemical fume hood to minimize inhalation exposure.
  - Use a designated area for handling this compound.
- Personal Protective Equipment (PPE):
  - Wear appropriate chemical-resistant gloves, a lab coat, and eye protection (safety glasses or goggles).
- Handling Procedures:

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- Avoid creating dust. If working with a solid, handle it carefully.
- Prepare solutions in the fume hood.
- Avoid contact with skin and eyes.

- Storage:
  - Store in a tightly sealed, clearly labeled container in a cool, dry, and well-ventilated area.
  - Store away from incompatible materials such as strong oxidizing agents.
- Disposal:
  - Dispose of waste in accordance with all applicable local, state, and federal regulations for hazardous chemical waste.

Section 5: Analytical Methodologies

The accurate detection and quantification of **6-Nitrobenz(a)pyrene** in various matrices, such as environmental samples and biological tissues, are essential for exposure assessment and mechanistic studies. While specific methods for 6-NBaP are not as extensively documented as for its parent compound, established analytical techniques for PAHs and nitro-PAHs are directly applicable.

Chromatographic Techniques

High-performance liquid chromatography (HPLC) and gas chromatography (GC) are the most common and reliable methods for the analysis of nitro-PAHs.

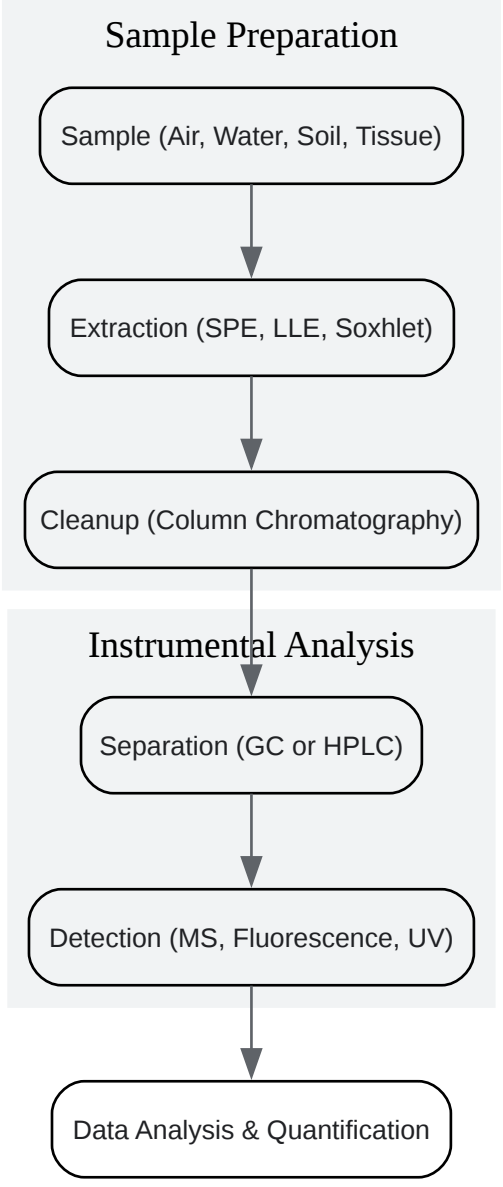
- Gas Chromatography-Mass Spectrometry (GC-MS): This is a powerful technique for the separation and identification of 6-NBaP. The use of a mass spectrometer allows for high selectivity and sensitivity.
- High-Performance Liquid Chromatography (HPLC) with Fluorescence or UV Detection: HPLC is well-suited for the analysis of non-volatile compounds like 6-NBaP. Fluorescence detection can offer high sensitivity, while UV detection is a more universal option.

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Sample Preparation

The choice of sample preparation technique is critical and depends on the sample matrix.

- Extraction: Soxhlet extraction, solid-phase extraction (SPE), and liquid-liquid extraction (LLE) are commonly used to isolate 6-NBaP from solid and liquid samples.
- Cleanup: The crude extract often requires a cleanup step to remove interfering compounds. This can be achieved using techniques like column chromatography on silica gel or alumina.



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Caption: General analytical workflow for **6-Nitrobenz(a)pyrene**.

Conclusion

6-Nitrobenz(a)pyrene stands as a compound of considerable scientific interest, positioned at the intersection of environmental chemistry, toxicology, and molecular biology. Its formation from a ubiquitous pollutant, benzo(a)pyrene, coupled with its distinct metabolic activation pathways and genotoxic potential, underscores the importance of continued research. This guide has provided a foundational overview of its key characteristics, from its fundamental chemical identity to the methodologies required for its study. It is our hope that this information will serve as a valuable resource for the scientific community, enabling further investigation into the mechanisms of nitro-PAH toxicity and the development of strategies to mitigate their impact on human health and the environment.

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